

Application Notes and Protocols: UK-371804 for Pancreatic Cancer Cell Invasion Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UK-371804

Cat. No.: B15614386

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pancreatic ductal adenocarcinoma (PDAC) is a highly aggressive malignancy characterized by extensive local invasion and early metastasis. The urokinase-type plasminogen activator (uPA) system is a key mediator of these processes. uPA, a serine protease, converts plasminogen to plasmin, which in turn degrades components of the extracellular matrix (ECM) and activates matrix metalloproteinases (MMPs), facilitating cancer cell invasion. The uPA receptor (uPAR) localizes this proteolytic activity to the cell surface, enhancing its pro-invasive effects. Given the significant role of the uPA system in pancreatic cancer progression, targeting uPA is a promising therapeutic strategy.

UK-371804 is a potent and highly selective inhibitor of urokinase-type plasminogen activator (uPA).[1][2] While direct studies on its effects on pancreatic cancer cell invasion are emerging, its efficacy in inhibiting invasion in other cancer types, such as colorectal cancer, has been demonstrated.[3] These application notes provide a comprehensive overview and detailed protocols for utilizing **UK-371804** to study and inhibit pancreatic cancer cell invasion.

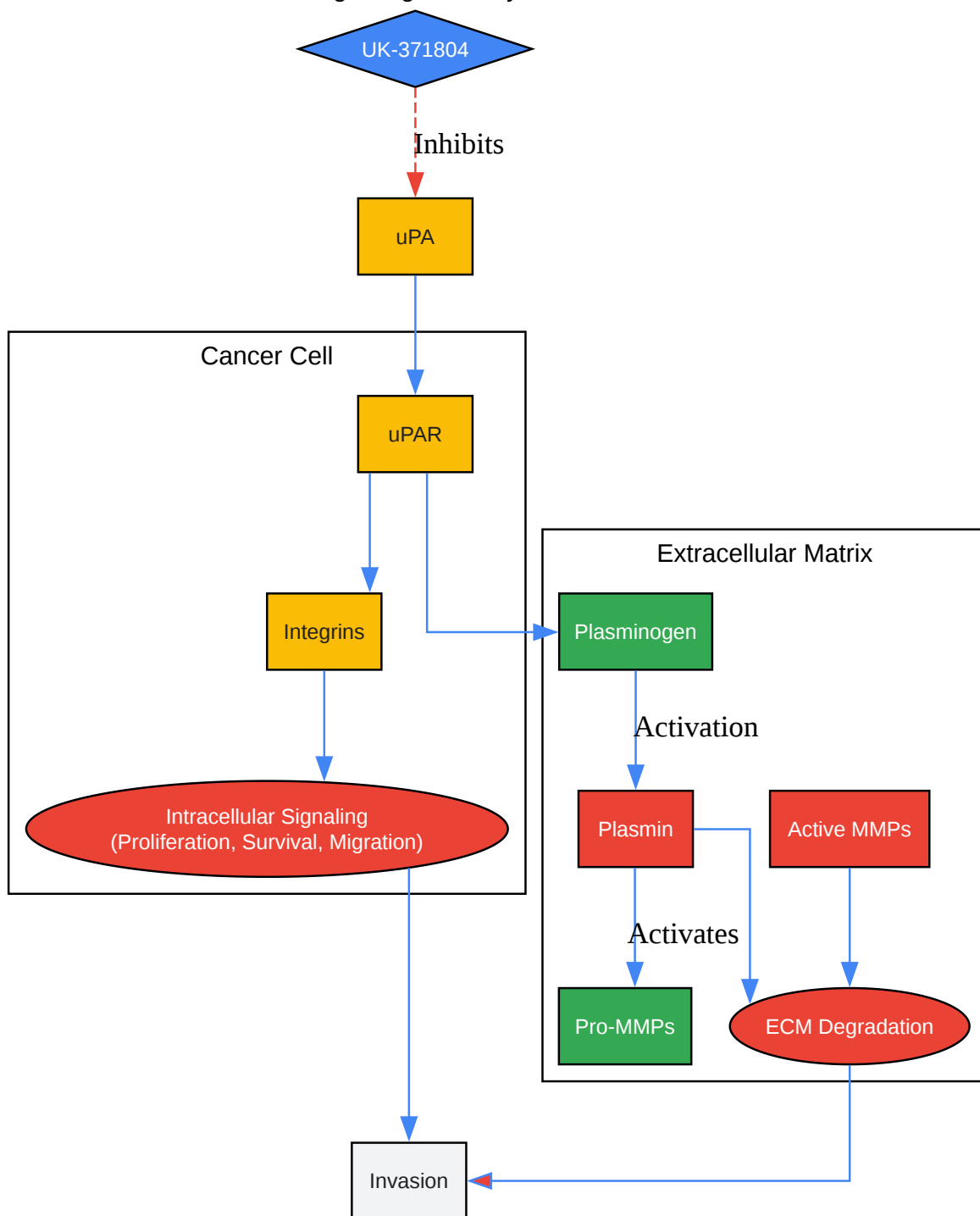
Key Properties of UK-371804

Property	Value	Reference
Target	Urokinase-type plasminogen activator (uPA)	[1] [2]
Ki	10 nM	[1]
IC50 (in human chronic wound fluid)	0.89 μ M	[1] [2]
Selectivity	~4000-fold versus tPA, ~2700-fold versus plasmin	[1]

Signaling Pathway of uPA in Cancer Cell Invasion

The uPA system plays a central role in the proteolytic cascade that enables cancer cells to breach the basement membrane and invade surrounding tissues.

uPA Signaling Pathway in Cancer Invasion

[Click to download full resolution via product page](#)

Caption: uPA, upon binding to its receptor uPAR, initiates a cascade leading to ECM degradation and cell signaling, promoting invasion. **UK-371804** directly inhibits uPA activity.

Experimental Protocols

Pancreatic Cancer Cell Lines

Commonly used pancreatic cancer cell lines for invasion assays include PANC-1, MIA PaCa-2, AsPC-1, and L3.6pl, which are known to express uPA and uPAR.^{[4][5]}

Protocol 1: Matrigel Invasion Assay

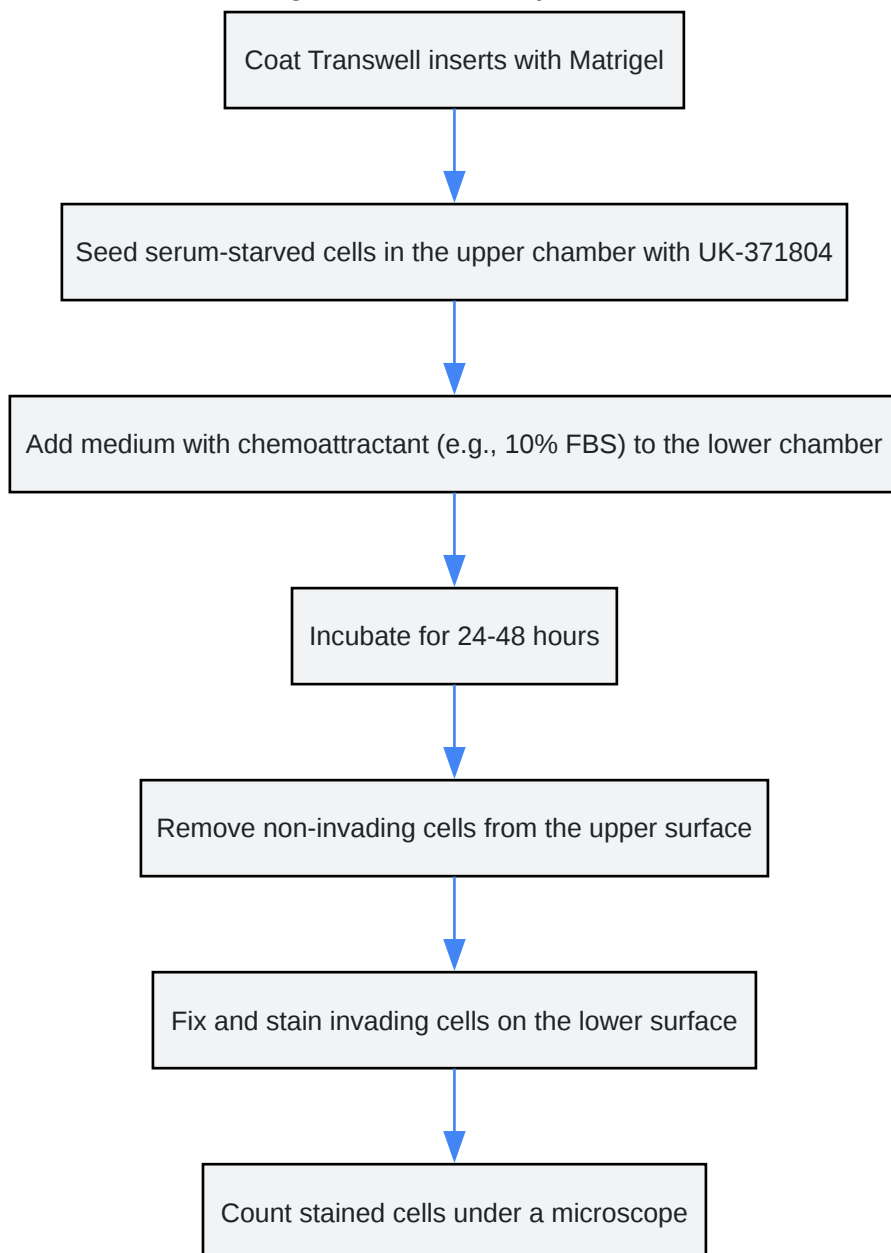
This assay measures the ability of cancer cells to invade through a basement membrane extract (Matrigel).

Materials:

- Pancreatic cancer cells (e.g., PANC-1, MIA PaCa-2)
- Cell culture medium (e.g., DMEM, RPMI-1640) with 10% FBS
- Serum-free cell culture medium
- **UK-371804** (stock solution in DMSO)
- Matrigel Basement Membrane Matrix
- 24-well Transwell inserts with 8.0 µm pore size polycarbonate membranes
- Cotton swabs
- Fixation solution (e.g., methanol)
- Staining solution (e.g., crystal violet)
- Microscope

Workflow Diagram:

Matrigel Invasion Assay Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the Matrigel invasion assay to quantify cancer cell invasion.

Procedure:

- Preparation of Matrigel-coated inserts: Thaw Matrigel on ice overnight. Dilute Matrigel with cold, serum-free medium. Coat the upper surface of the Transwell inserts with the diluted Matrigel solution and allow it to solidify at 37°C.

- Cell preparation: Culture pancreatic cancer cells to 70-80% confluency. Serum-starve the cells for 24 hours.
- Cell seeding: Resuspend the serum-starved cells in serum-free medium containing various concentrations of **UK-371804** or vehicle control (DMSO). Seed the cell suspension into the upper chamber of the Matrigel-coated inserts.
- Assay setup: Add complete medium (containing 10% FBS as a chemoattractant) to the lower chamber.
- Incubation: Incubate the plate at 37°C in a humidified incubator with 5% CO₂ for 24-48 hours.
- Removal of non-invading cells: Carefully remove the medium from the upper chamber. Use a cotton swab to gently wipe away the non-invading cells and Matrigel from the upper surface of the membrane.
- Fixation and staining: Fix the invading cells on the lower surface of the membrane with methanol for 10 minutes. Stain the cells with 0.5% crystal violet for 20 minutes.
- Cell counting: Gently wash the inserts with water. Count the number of stained, invaded cells in several random fields under a microscope.
- Data analysis: Calculate the percentage of invasion inhibition relative to the vehicle control.

Protocol 2: Western Blot Analysis of uPA and MMPs

This protocol is to assess the effect of **UK-371804** on the expression and activation of proteins involved in the invasive pathway.

Materials:

- Pancreatic cancer cells
- **UK-371804**
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors

- Protein assay kit (e.g., BCA assay)
- SDS-PAGE gels
- Transfer buffer
- PVDF membrane
- Blocking buffer (e.g., 5% non-fat milk in TBST)
- Primary antibodies (anti-uPA, anti-MMP-2, anti-MMP-9, anti-actin or anti-GAPDH)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Procedure:

- Cell treatment and lysis: Treat pancreatic cancer cells with various concentrations of **UK-371804** for 24-48 hours. Lyse the cells with lysis buffer.
- Protein quantification: Determine the protein concentration of the cell lysates using a BCA assay.
- SDS-PAGE and transfer: Separate equal amounts of protein on SDS-PAGE gels and transfer the proteins to a PVDF membrane.
- Blocking and antibody incubation: Block the membrane with blocking buffer for 1 hour at room temperature. Incubate the membrane with primary antibodies overnight at 4°C.
- Secondary antibody and detection: Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature. Detect the protein bands using a chemiluminescent substrate and an imaging system.
- Data analysis: Quantify the band intensities and normalize to a loading control (actin or GAPDH).

Expected Outcomes and Data Presentation

Treatment of invasive pancreatic cancer cells with **UK-371804** is expected to lead to a dose-dependent decrease in cell invasion. This can be quantified and presented as follows:

Table 1: Effect of **UK-371804** on Pancreatic Cancer Cell Invasion

Cell Line	UK-371804 Concentration	% Invasion Inhibition (Mean $\pm$ SD)
PANC-1	0 μ M (Control)	0 $\pm$ 0
1 μ M	Data to be determined	
10 μ M	Data to be determined	
50 μ M	Data to be determined	
MIA PaCa-2	0 μ M (Control)	0 $\pm$ 0
1 μ M	Data to be determined	
10 μ M	Data to be determined	
50 μ M	Data to be determined	

Western blot analysis may show changes in the expression or activation status of downstream effectors of uPA signaling.

Table 2: Effect of **UK-371804** on Protein Expression

Cell Line	Treatment	Relative uPA Expression	Relative Active MMP-2 Expression	Relative Active MMP-9 Expression
PANC-1	Control	1.0	1.0	1.0
UK-371804 (10 μ M)	Data to be determined	Data to be determined	Data to be determined	
MIA PaCa-2	Control	1.0	1.0	1.0
UK-371804 (10 μ M)	Data to be determined	Data to be determined	Data to be determined	

Conclusion

UK-371804 is a valuable research tool for investigating the role of the uPA system in pancreatic cancer cell invasion. The provided protocols offer a framework for conducting these studies. By elucidating the mechanisms by which **UK-371804** inhibits invasion, researchers can contribute to the development of novel therapeutic strategies for pancreatic cancer.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- 3. Urokinase-type plasminogen activator (uPA) regulates invasion and matrix remodelling in colorectal cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]
- 4. [aacrjournals.org](https://www.aacrjournals.org) [[aacrjournals.org](https://www.aacrjournals.org)]
- 5. Suppression of the uPAR-uPA system retards angiogenesis, invasion, and in vivo tumor development in pancreatic cancer cells - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11111111/)]

- To cite this document: BenchChem. [Application Notes and Protocols: UK-371804 for Pancreatic Cancer Cell Invasion Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614386/docs#application-notes-and-protocols-uk-371804-for-pancreatic-cancer-cell-invasion-studies\]](https://www.benchchem.com/product/b15614386/docs#application-notes-and-protocols-uk-371804-for-pancreatic-cancer-cell-invasion-studies)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)